

Stability and reactivity of Methyl 4-formylbenzoate

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Compound of Interest

Compound Name: Methyl 4-Formylbenzoate

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An In-depth Technical Guide on the Stability and Reactivity of **Methyl 4-formylbenzoate**

Abstract

Methyl 4-formylbenzoate (MFB) is a bifunctional organic compound featuring both an aldehyde and a methyl ester group attached to a benzene ring. This unique structure makes it a valuable intermediate in the synthesis of various fine chemicals, including fluorescent whitening agents and active pharmaceutical ingredients.^{[1][2][3][4]} This guide provides a comprehensive overview of the physicochemical properties, stability, and reactivity of **Methyl 4-formylbenzoate**, tailored for researchers, scientists, and professionals in drug development. It consolidates key data, outlines experimental protocols, and visualizes reaction pathways to serve as a critical resource for handling and utilizing this versatile compound.

Physicochemical Properties

Methyl 4-formylbenzoate is a white to cream-colored crystalline powder.^{[4][5][6]} Its fundamental properties are summarized in the table below, compiled from various safety and supplier data sheets.

Property	Value	References
Molecular Formula	C ₉ H ₈ O ₃	[1][7]
Molecular Weight	164.16 g/mol	[7][8]
Appearance	White to cream crystalline powder or chunks	[4][5][6]
Melting Point	56 - 63 °C	[5][8][9][10]
Boiling Point	264 - 266 °C (at 1013 hPa)	[8][9][10]
Density	1.2 g/cm ³ (at 20 °C)	[9][10]
Flash Point	128 - 144 °C	[9][10][11]
Autoignition Temp.	240 °C	[5][10]
Vapor Pressure	0.0099 mmHg	[7]
Solubility	Insoluble in water; Soluble in methanol	[1][4][5][7]
CAS Number	1571-08-0	[1][7]

Chemical Stability

The stability of **Methyl 4-formylbenzoate** is a critical consideration for its storage and handling in a laboratory setting. While it is generally stable under standard ambient conditions, certain factors can promote its degradation.[11][12]

Parameter	Description	References
Thermal Stability	The product is chemically stable at room temperature. [12] However, strong heating should be avoided as it can lead to decomposition.[12] On intense heating, it can form explosive mixtures with air.[12]	
Air & Light Sensitivity	The compound may be sensitive to prolonged exposure to air.[5][7][13] The aldehyde group can undergo autoxidation to a carboxylic acid, a reaction that can be activated by light and catalyzed by transition metal salts.[1][5][13]	
Incompatible Materials	Incompatible with strong oxidizing agents.[1][5][11][12] Strong oxidizing acids may cause a vigorous and highly exothermic reaction.[5][13]	
Hazardous Decomposition	When burned, it produces hazardous decomposition products, including carbon monoxide (CO) and carbon dioxide (CO ₂).[1][11]	

Storage Recommendations: To ensure its integrity, **Methyl 4-formylbenzoate** should be stored in a cool, dry place in a tightly sealed container.[1][12] Storage below +30°C is recommended. [5][14] Due to its potential air sensitivity, storing under an inert atmosphere, such as nitrogen, is advisable for long-term preservation.[1]

Chemical Reactivity

The reactivity of **Methyl 4-formylbenzoate** is governed by its two primary functional groups: the aldehyde and the methyl ester. This dual functionality allows it to participate in a wide range of chemical transformations.

Caption: Core reactivity pathways of **Methyl 4-formylbenzoate**.

Reactions of the Aldehyde Group

The aldehyde group is an electrophilic center susceptible to a variety of reactions.

- **Nucleophilic Addition:** This is a characteristic reaction of aldehydes. However, as an aromatic aldehyde, **Methyl 4-formylbenzoate** is generally less reactive towards nucleophiles than its aliphatic counterparts.^{[15][16]} This reduced reactivity is attributed to the electron-donating resonance effect (+R effect) of the benzene ring, which increases the electron density on the carbonyl carbon and stabilizes the molecule.^{[17][18]}

Caption: Generalized mechanism for nucleophilic addition to an aldehyde.

- **Oxidation:** The aldehyde group is readily oxidized to a carboxylic acid.^{[1][5][7]} This reaction is a common transformation and can be achieved using various oxidizing agents.
- **Condensation Reactions:** Aldehydes can undergo self-condensation or polymerization reactions, which are often catalyzed by acid and are exothermic.^{[1][5][7]}
- **Other Reactions:** Flammable and/or toxic gases can be generated by combining aldehydes with compounds like azo and diazo compounds, dithiocarbamates, nitrides, and strong reducing agents.^{[1][5][7]}

Reactions of the Ester Group

The methyl ester group primarily undergoes nucleophilic acyl substitution.

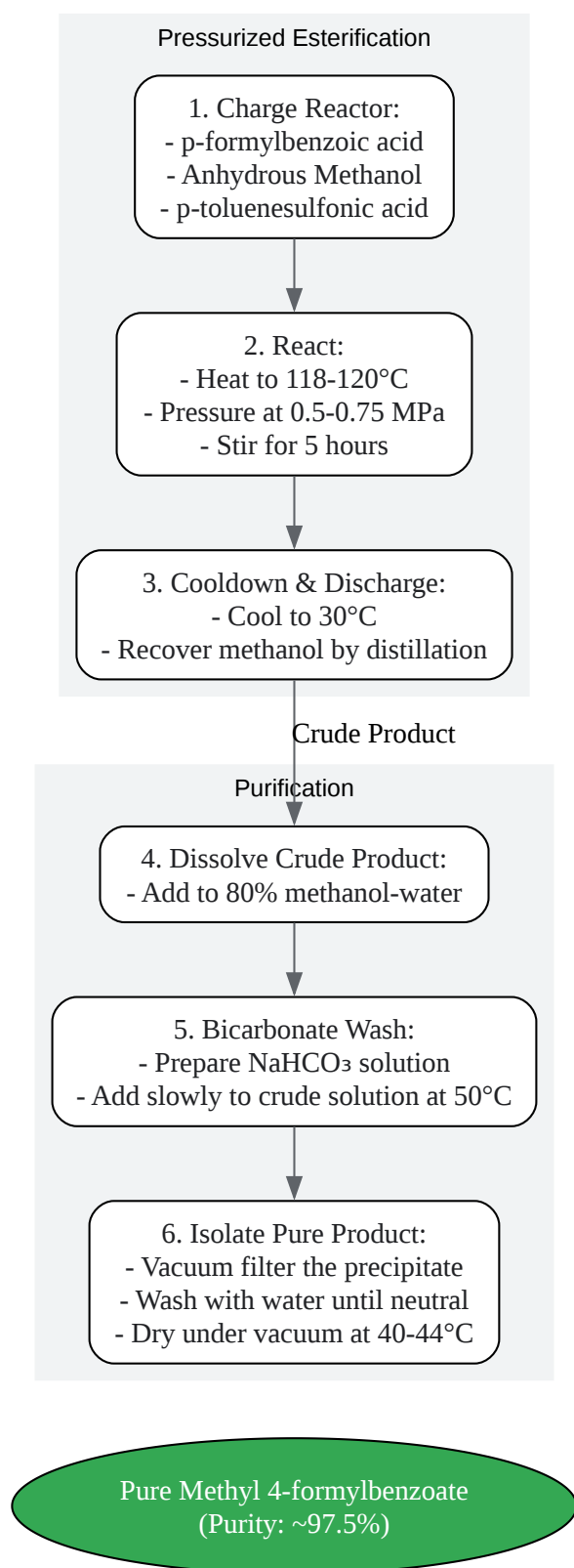
- **Hydrolysis:** The ester can be hydrolyzed back to the corresponding carboxylic acid under either acidic or basic (saponification) conditions. Ester hydrolysis with caustic solutions generates heat.^{[5][13]}
- **Transesterification:** The methyl ester can be converted to other esters by reaction with an alcohol in the presence of an acid or base catalyst.

- Reduction: Strong reducing agents can reduce the ester to an alcohol.
- Other Reactions: Mixing esters with alkali metals or hydrides can generate flammable hydrogen gas.^{[5][13]}

Experimental Protocols

Synthesis and Purification of Methyl 4-formylbenzoate

A common laboratory-scale synthesis involves the esterification of p-formylbenzoic acid. The following protocol is adapted from established procedures.^[2]



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Caption: Experimental workflow for synthesis and purification.

Methodology:

- Pressurized Esterification: In a suitable pressure reactor, combine p-formylbenzoic acid, a significant excess of anhydrous methanol, and a catalytic amount of p-toluenesulfonic acid.
[2]
- Seal the reactor and heat the mixture to approximately 118-120°C with continuous stirring, allowing the pressure to build to 0.5-0.75 MPa. Maintain these conditions for about 5 hours.
[2]
- After the reaction is complete, cool the vessel to 30°C. The excess methanol is typically removed via distillation. The remaining material is the crude product.[2]
- Purification: The crude product is dissolved in an 80% methanol-water solution and heated to 50°C.[2]
- A separately prepared aqueous solution of sodium bicarbonate is added slowly to the warm crude solution with stirring. This step helps to remove any unreacted acidic starting material.
[2]
- After stirring, the mixture is cooled, and the resulting precipitate is collected by vacuum filtration.[2]
- The filter cake is washed with water until neutral and then dried under vacuum at 40-44°C to yield the final, purified **Methyl 4-formylbenzoate**. [2]

Representative Reaction: Oxidation to 4-(Methoxycarbonyl)benzoic acid

This protocol describes a general method for the oxidation of the aldehyde moiety, demonstrating its characteristic reactivity.

Materials:

- **Methyl 4-formylbenzoate**
- Potassium permanganate (KMnO₄)

- Acetone (or a suitable solvent)
- Dilute sulfuric acid (for workup)
- Sodium bisulfite (for quenching)
- Ethyl acetate (for extraction)
- Magnesium sulfate (for drying)

Procedure:

- **Dissolution:** Dissolve **Methyl 4-formylbenzoate** in acetone in a round-bottom flask equipped with a magnetic stirrer and cool the flask in an ice bath.
- **Oxidation:** Slowly add a solution of potassium permanganate in water to the stirred reaction mixture. The purple color of the permanganate will disappear as it is consumed. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- **Quenching:** Once the starting material is consumed, quench the reaction by adding a saturated solution of sodium bisulfite until the brown manganese dioxide precipitate dissolves and the solution becomes clear.
- **Workup:** Acidify the mixture with dilute sulfuric acid.
- **Extraction:** Transfer the solution to a separatory funnel and extract the product into ethyl acetate (3x volumes).
- **Drying and Concentration:** Combine the organic layers, wash with brine, dry over anhydrous magnesium sulfate, filter, and remove the solvent under reduced pressure to yield the crude product.
- **Purification:** The resulting 4-(Methoxycarbonyl)benzoic acid can be further purified by recrystallization.

Conclusion

Methyl 4-formylbenzoate is a compound of significant interest due to its versatile reactivity, stemming from its aldehyde and methyl ester functionalities. While stable under standard conditions, its sensitivity to air, heat, and strong oxidizing agents necessitates careful handling and storage.^{[1][12]} A thorough understanding of its reactivity profile—particularly the nuanced behavior of its aromatic aldehyde group and the susceptibility of the ester to hydrolysis—is essential for its effective application in complex organic syntheses. The protocols and data presented in this guide offer a foundational resource for researchers and developers aiming to leverage this important chemical intermediate.

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